

# Safety and Handling of 4-(Oxetan-3-YL)aniline: A Technical Guide

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## Compound of Interest

Compound Name: 4-(Oxetan-3-YL)aniline

Cat. No.: B572106

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Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS) from a qualified supplier. All laboratory work should be conducted in accordance with institutional safety policies and under the supervision of qualified personnel.

## Introduction

**4-(Oxetan-3-YL)aniline** is an emerging building block in medicinal chemistry and drug discovery, valued for its unique structural combination of an aniline moiety and an oxetane ring. This guide provides a comprehensive overview of the known and anticipated safety and handling considerations for this compound, drawing upon available data and information from structurally related compounds, primarily aniline, to ensure safe laboratory practices.

## Hazard Identification and Classification

While specific toxicological data for **4-(Oxetan-3-YL)aniline** is limited, the presence of the aniline functional group suggests that it should be handled as a hazardous substance. Based on the available Safety Data Sheet (SDS) for **4-(Oxetan-3-yl)aniline** and extensive data for aniline, the following hazard classifications should be assumed.

GHS Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[2][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[2]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.
Carcinogenicity	Category 2	H351: Suspected of causing cancer.
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure.
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life.

## Physical and Chemical Properties

Limited data is available for **4-(Oxetan-3-yl)aniline**. The table below includes known properties and estimates based on aniline.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO
Molecular Weight	149.19 g/mol
Appearance	Not specified (likely a liquid or low-melting solid)
Boiling Point	Not available (Aniline: 184.1 °C)
Melting Point	Not available (Aniline: -6.3 °C)
Solubility	Not available (Aniline is slightly soluble in water)

## Toxicological Data

Specific quantitative toxicological data for **4-(Oxetan-3-YL)aniline** is not readily available. The following table summarizes data for aniline and should be used as a conservative reference.

Toxicity Metric	Value (Aniline)	Species	Route
LD50 (Oral)	250 mg/kg	Rat	Oral
LD50 (Dermal)	820 mg/kg	Rabbit	Dermal
LC50 (Inhalation)	248 ppm (4 h)	Mouse	Inhalation

Source: Fisher Scientific SDS for Aniline[2]

## Experimental Protocols for Safe Handling

Given the anticipated hazards, stringent safety protocols must be followed when handling **4-(Oxetan-3-YL)aniline**.

## Engineering Controls

- **Chemical Fume Hood:** All work, including weighing, transferring, and reactions, must be performed in a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure adequate general laboratory ventilation.

## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles and a face shield are mandatory to protect against splashes.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended for extended handling.
- **Skin and Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are required.
- **Respiratory Protection:** If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

## General Handling Procedures

- **Avoid Contact:** Avoid all direct contact with the skin, eyes, and clothing.
- **Aerosol Prevention:** Prevent the formation of aerosols and dust.
- **Hygiene:** Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.
- **Designated Area:** Establish a designated area for working with this compound, clearly marked with hazard warnings.

## Storage

- **Container:** Store in a tightly closed, properly labeled container.
- **Location:** Keep in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.
- **Incompatibilities:** Store away from strong oxidizing agents, strong acids, and strong bases.<sup>[4]</sup>

## Disposal

- **Waste Classification:** Dispose of as hazardous waste in accordance with local, state, and federal regulations.

- Containers: Collect waste in a designated, labeled, and sealed container. Do not dispose of down the drain.

## Emergency Procedures

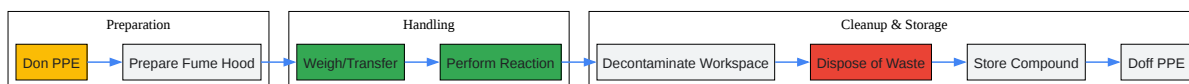
### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

### Spill Response

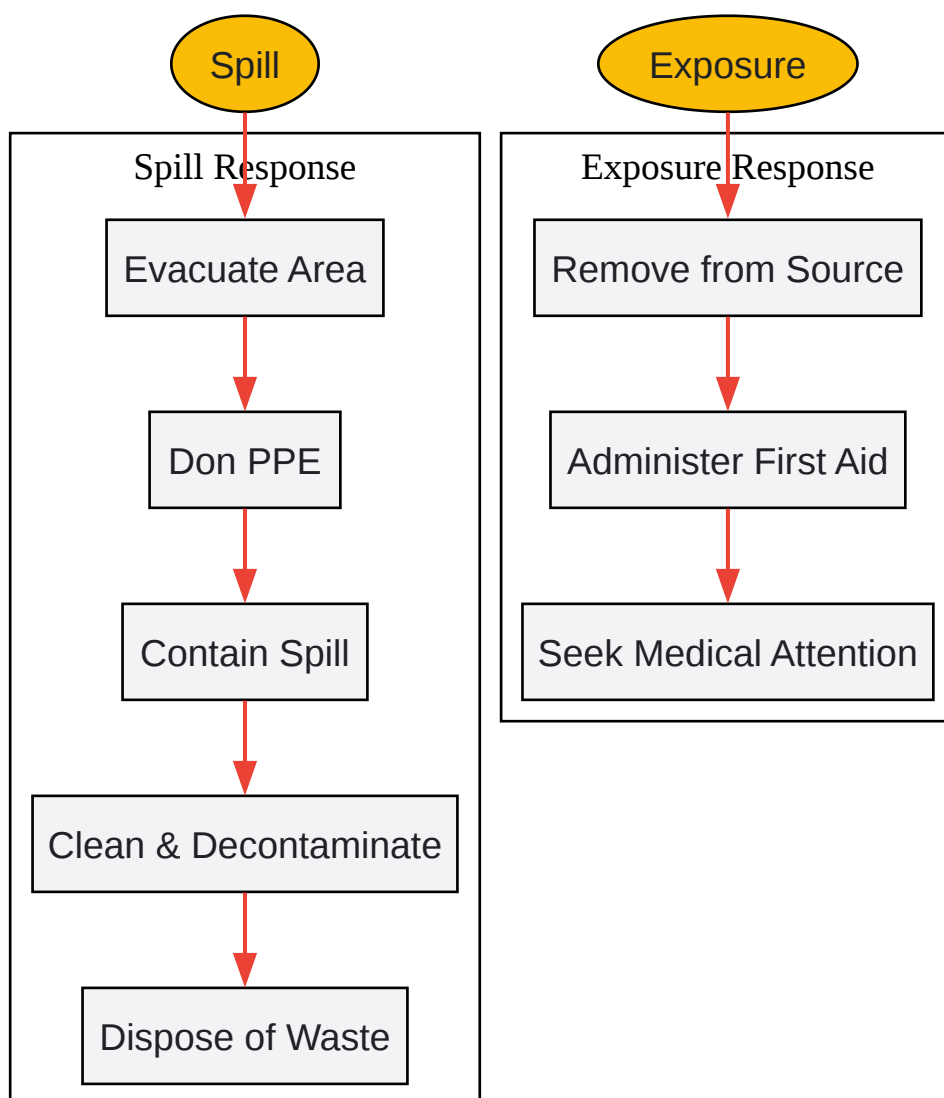
- Evacuate: Evacuate the immediate area and prevent entry of unnecessary personnel.
- Ventilate: Ensure adequate ventilation.
- Containment: For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- PPE: Wear appropriate PPE during cleanup.
- Large Spills: For large spills, contact your institution's environmental health and safety department immediately.

## Diagrams



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Caption: Standard workflow for handling **4-(Oxetan-3-yl)aniline**.



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Caption: Emergency response procedures for spills and exposures.

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